

Application Note: Gene Expression Analysis of Jasmonate-Responsive Genes via qPCR

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Jasmonates (JAs), including jasmonic acid and its derivatives, are a class of lipid-based plant hormones that play critical roles in regulating a wide range of physiological and developmental processes.[1] These processes include defense against insect herbivores and necrotrophic pathogens, as well as responses to abiotic stresses and developmental cues such as pollen maturation and fruit ripening. The jasmonate signaling pathway is a crucial area of study for understanding plant defense mechanisms and for the development of novel strategies in crop protection and improvement.

The core of the jasmonate signaling pathway involves the perception of the bioactive conjugate, jasmonoyl-isoleucine (JA-IIe), by the F-box protein CORONATINE INSENSITIVE 1 (COI1). This perception leads to the formation of a Skp1/Cul1/F-box (SCFCOI1) complex, which targets JASMONATE-ZIM DOMAIN (JAZ) repressor proteins for ubiquitination and subsequent degradation by the 26S proteasome. The degradation of JAZ proteins releases transcription factors, such as MYC2, which then activate the expression of a cascade of jasmonate-responsive genes.[1]

Quantitative real-time polymerase chain reaction (qPCR) is a highly sensitive and widely used technique for quantifying gene expression levels. This application note provides a detailed protocol for the analysis of jasmonate-responsive genes in plants using SYBR Green-based qPCR, from experimental design to data analysis.



Jasmonate Signaling Pathway

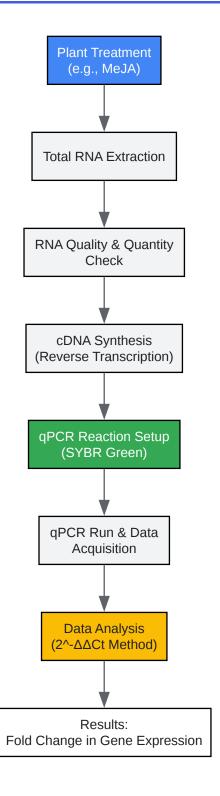


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Caption: The core Jasmonate signaling pathway.

Experimental Workflow for qPCR Analysis





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References

- 1. scispace.com [scispace.com]
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